

Akton in Environmental Analysis: A Reference Standard Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Akton

Cat. No.: B157348

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Application Note: The use of **Akton** as a reference standard in environmental testing is essential for the accurate quantification of organophosphate pesticides in various environmental matrices. Due to its stability and well-characterized properties, **Akton** serves as a reliable benchmark for chromatographic and spectroscopic analytical methods.

Akton, chemically identified as O-[2-Chloro-1-(2,5-dichlorophenyl)vinyl] O,O-diethyl phosphorothioate, is a highly toxic organophosphate insecticide.^[1] Its presence in the environment, even at trace levels, can be indicative of agricultural runoff or improper disposal, posing risks to ecosystems and human health. Therefore, its precise measurement is critical for environmental monitoring and regulatory compliance.

This document provides a detailed protocol for using **Akton** as a reference standard for the quantification of related pesticides in soil and water samples using Gas Chromatography-Mass Spectrometry (GC-MS).

Physicochemical Properties of Akton

Property	Value
CAS Number	1757-18-2[1][2]
Molecular Formula	C ₁₂ H ₁₄ Cl ₃ O ₃ PS[2][3]
Molecular Weight	375.64 g/mol [1]
Melting Point	27.5-28.5 °C[1]
Boiling Point	406.5±55.0 °C (Predicted)[1]
Toxicity (Oral-Rat LD50)	42 mg/kg[1]

Experimental Protocol: Quantification of Organophosphate Pesticides in Environmental Samples using Akton as a Reference Standard

This protocol outlines the procedure for the preparation of standards, sample extraction, and analysis of environmental samples for the presence of organophosphate pesticides, using **Akton** as a reference standard.

Materials and Reagents

- **Akton** reference standard (≥98% purity)
- Solvents: Acetone, Hexane, Dichloromethane (DCM) (pesticide residue grade)
- Sodium sulfate, anhydrous, granular (baked at 400°C for 4 hours)
- Florisil® SPE cartridges (or equivalent solid-phase extraction cartridges)
- Sample collection jars, amber glass, with PTFE-lined caps
- Volumetric flasks, Class A
- Micropipettes and tips

- Gas Chromatograph-Mass Spectrometer (GC-MS) with an appropriate capillary column (e.g., DB-5ms)

Preparation of Standard Solutions

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Akton** reference standard and dissolve it in 10 mL of acetone in a Class A volumetric flask.
- Working Standard Solutions: Perform serial dilutions of the primary stock solution with hexane to prepare a series of working standards with concentrations ranging from 0.1 µg/mL to 10 µg/mL. These will be used to generate the calibration curve.

Sample Collection and Preparation

- Water Samples: Collect water samples in 1 L amber glass jars. Store at 4°C until extraction.
- Soil/Sediment Samples: Collect approximately 50 g of soil or sediment in a glass jar. Store at 4°C until extraction.

Extraction and Cleanup

Water Sample Extraction:

- Spike the 1 L water sample with a known amount of an internal standard.
- Extract the sample with 3 x 50 mL of DCM in a separatory funnel.
- Combine the DCM extracts and dry by passing through a column of anhydrous sodium sulfate.
- Concentrate the extract to approximately 1 mL using a rotary evaporator.

Soil/Sediment Sample Extraction:

- Mix 20 g of the soil sample with 10 g of anhydrous sodium sulfate.
- Spike with an internal standard.

- Extract the sample using an accelerated solvent extractor with a mixture of acetone and hexane (1:1 v/v).
- Concentrate the extract to approximately 1 mL.

Cleanup (for both sample types):

- Condition a Florisil® SPE cartridge with hexane.
- Load the concentrated extract onto the cartridge.
- Elute the pesticides with a mixture of hexane and acetone.
- Concentrate the eluate to a final volume of 1 mL.

GC-MS Analysis

- Injection: Inject 1 µL of the prepared sample extract and working standards into the GC-MS.
- GC Conditions:
 - Inlet Temperature: 250°C
 - Oven Program: Start at 60°C, hold for 1 min, ramp to 300°C at 10°C/min, hold for 5 min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ion Source Temperature: 230°C
 - Mode: Selected Ion Monitoring (SIM) for target analytes and **Akton**.

Data Analysis and Quantification

- Calibration Curve: Generate a calibration curve by plotting the peak area of the **Akton** standard against its concentration for the series of working standards.

- Quantification: Determine the concentration of the target organophosphate pesticides in the environmental samples by comparing their peak areas to the calibration curve of **Akton**, adjusting for the internal standard.

Visualizations

Experimental Workflow

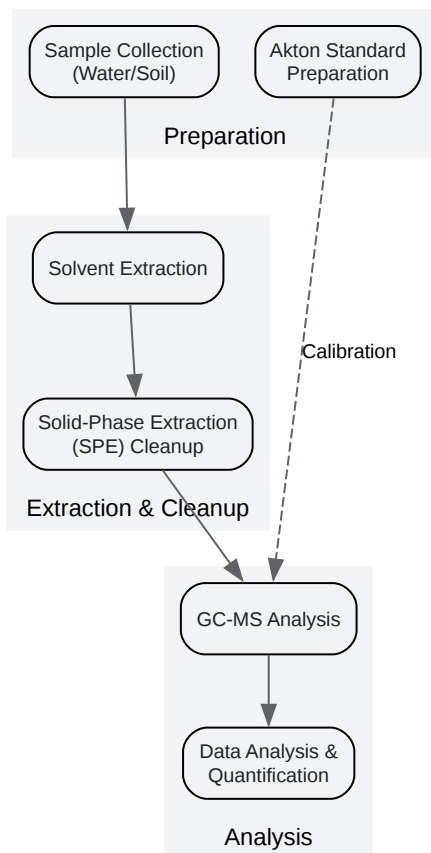


Figure 1: General workflow for the analysis of organophosphate pesticides using Akton as a reference standard.

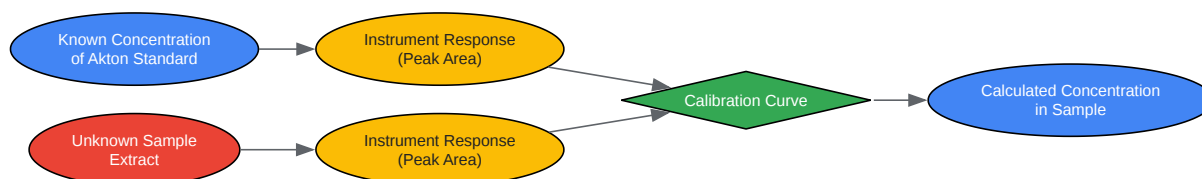


Figure 2: Logical diagram illustrating the principle of quantification using a reference standard.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com

